

Application Notes and Protocols for Calcium Imaging Assay with SR2640 Hydrochloride

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Compound of Interest

Compound Name: SR2640 hydrochloride

Cat. No.: B10768382

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Introduction

SR2640 hydrochloride is a potent and selective competitive antagonist of the cysteinyl leukotriene receptor 1 (CysLT1).^{[1][2]} Cysteinyl leukotrienes (CysLTs), such as leukotriene D4 (LTD4) and leukotriene E4 (LTE4), are inflammatory lipid mediators that play a crucial role in the pathophysiology of various inflammatory diseases, including asthma.^{[3][4]} The CysLT1 receptor is a G protein-coupled receptor (GPCR) that, upon activation by its ligands, couples to the Gq alpha subunit.^{[5][6]} This activation initiates a signaling cascade involving phospholipase C (PLC), which cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).^[5] IP3 subsequently binds to its receptor on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺) into the cytoplasm.^[5] This increase in intracellular Ca²⁺ is a key signaling event that mediates the pro-inflammatory effects of CysLTs.

Calcium imaging assays provide a robust and high-throughput method to screen and characterize CysLT1 receptor antagonists like **SR2640 hydrochloride** by directly measuring the inhibition of agonist-induced intracellular calcium mobilization.

Data Presentation

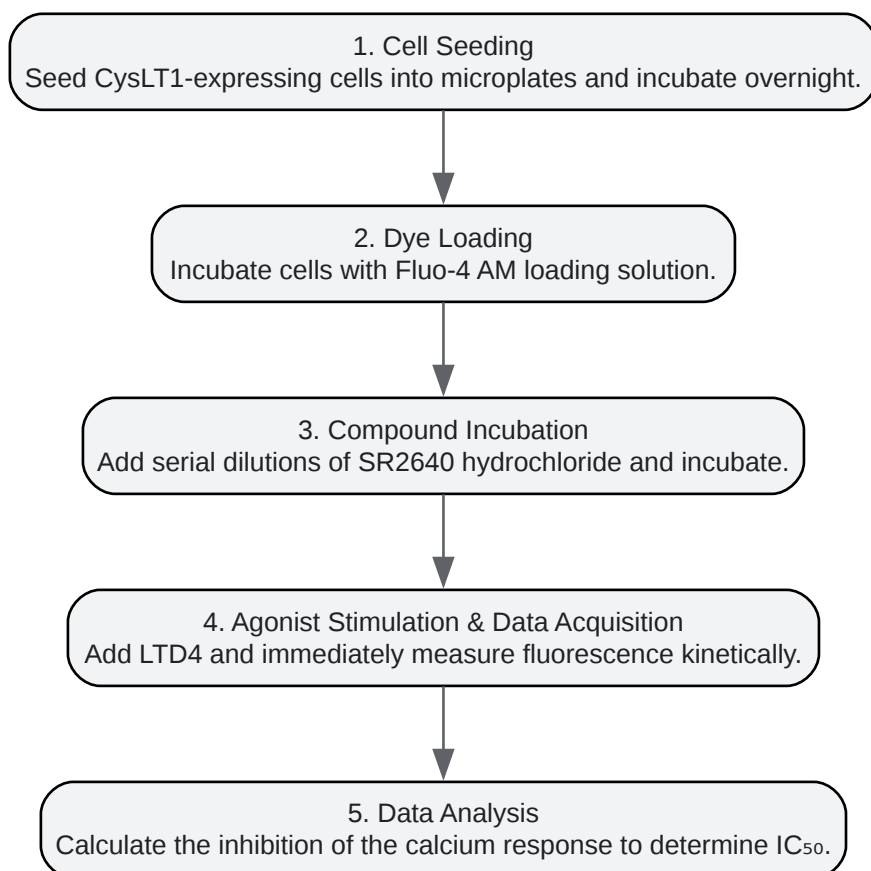
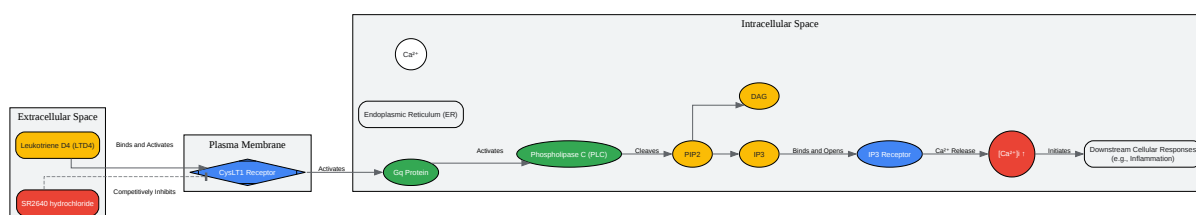
The following table summarizes the pharmacological data for **SR2640 hydrochloride**. It is important to note that potency values can vary depending on the specific experimental

conditions and assay format.

Compound	Target	Action	Potency	Assay System	Reference
SR2640 hydrochloride	CysLT1 Receptor	Antagonist	$pA_2 = 8.7$	Guinea pig trachea contraction (LTD4-induced)	[2]
$IC_{50} = 23 \text{ nM}$	[3H]LTD4 binding to guinea pig lung membranes	[2]			
Leukotriene D4 (LTD4)	CysLT1 Receptor	Agonist	$EC_{50} \approx 0.58 \text{ nM}$	LTD4-induced bronchoconstriction in human small bronchioles	[7]

Signaling Pathway

The following diagram illustrates the signaling pathway of the CysLT1 receptor and the mechanism of action of **SR2640 hydrochloride**.



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